

An In-depth Technical Guide to 4-Bromo-2-fluoro-1-iodobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-2-fluoro-1-iodobenzene

Cat. No.: B011889

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical structure, properties, synthesis, and spectral characterization of **4-Bromo-2-fluoro-1-iodobenzene**, a key intermediate in various chemical syntheses.

Chemical Structure and Identification

4-Bromo-2-fluoro-1-iodobenzene is an aromatic organic compound with the molecular formula C_6H_3BrFI .^{[1][2][3]} The structure consists of a benzene ring substituted with a bromine atom at position 4, a fluorine atom at position 2, and an iodine atom at position 1.

- IUPAC Name: **4-bromo-2-fluoro-1-iodobenzene**^[1]
- CAS Number: 105931-73-5^{[1][4]}
- Synonyms: 1-Bromo-3-fluoro-4-iodobenzene, 3-Fluoro-4-iodobromobenzene, 4-bromo-2-fluoroiodobenzene^{[1][4]}

The structural formula is as follows:

Caption: Synthesis workflow for **4-Bromo-2-fluoro-1-iodobenzene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Bromo-2-fluoro-1-iodobenzene | C₆H₃BrFI | CID 2724516 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. 4-Bromo-2-fluoro-1-iodobenzene, 98% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 4. 4-Bromo-2-fluoro-1-iodobenzene | 105931-73-5 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Bromo-2-fluoro-1-iodobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b011889#what-is-the-structure-of-4-bromo-2-fluoro-1-iodobenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com